

3-Aminopropyldiisopropylethoxysilane CAS number and safety data sheet

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Compound of Interest

Compound Name: 3-Aminopropyldiisopropylethoxysilane

Cat. No.: B186601

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An In-depth Technical Guide to 3-Aminopropyldiisopropylethoxysilane

For researchers, scientists, and professionals in drug development, **3-Aminopropyldiisopropylethoxysilane** is a valuable bifunctional organosilane used in surface modification, bioconjugation, and as a coupling agent. Its unique structure, featuring a primary amine and hydrolyzable isopropoxy and ethoxy groups, allows for the covalent attachment to inorganic substrates and subsequent functionalization with organic molecules. This guide provides a comprehensive overview of its chemical properties, safety data, and a representative experimental protocol for its application in surface modification.

Chemical Identification and Properties

CAS Number: 117559-36-1[1][2]

This compound is a monoamino functional monoalkoxy silane.[2] The presence of both amine and alkoxy groups allows it to act as a molecular bridge between inorganic and organic materials.

Safety Data Sheet Summary

The following tables summarize the key safety and physical property data for **3-Aminopropyldiisopropylethoxysilane**, based on available Safety Data Sheets (SDS).

Physical and Chemical Properties	
Molecular Formula	C ₁₁ H ₂₇ NO ₂ Si[2]
Molecular Weight	217.43 g/mol [2]
Boiling Point	78-80 °C at 0.4 mmHg[2]
Density	0.872 g/mL at 25 °C[2]
Refractive Index	1.4489 at 20 °C[2]
Hazard Identification	
GHS Pictograms	GHS05 (Corrosion)
Signal Word	Danger[3]
Hazard Statements	H314: Causes severe skin burns and eye damage.[1][3] H318: Causes serious eye damage.[1][3] H335: May cause respiratory irritation.[1][3]
Precautionary Statements	P260: Do not breathe vapors.[3] P280: Wear protective gloves/protective clothing/eye protection/face protection.[3] P301+P330+P331: IF SWALLOWED: rinse mouth. Do NOT induce vomiting.[3] P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[3] P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3] P310: Immediately call a doctor.[3]

Toxicological Information	
Acute Effects	Causes severe skin burns and eye damage.[1] [3] May cause respiratory irritation.[1][3] Overexposure may lead to coughing, headache, and nausea.[1][3] May be harmful if swallowed. [1][3]
Chronic Effects	On contact with water, this compound liberates ethanol, which is known to have a chronic effect on the central nervous system.[1][3]
First Aid Measures	
Inhalation	Remove person to fresh air and keep comfortable for breathing. If you feel unwell, seek medical advice.[1]
Skin Contact	Wash with plenty of water. Get immediate medical advice/attention.[1]
Eye Contact	Immediately flush eyes thoroughly with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Get immediate medical advice/attention.[1]
Ingestion	Never give anything by mouth to an unconscious person. Get medical advice/attention.[1]

Experimental Protocol: Surface Silanization of Glass Substrates

This protocol provides a detailed methodology for the surface modification of glass slides to introduce primary amine functionalities. This is a foundational technique for subsequent covalent immobilization of biomolecules, such as antibodies or DNA, which is critical in the development of diagnostic assays and drug delivery systems.

Materials:

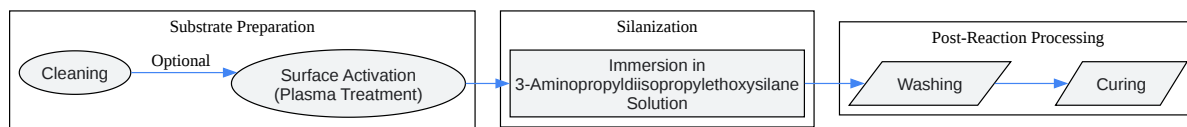
- Glass microscope slides
- **3-Aminopropyldiisopropylethoxysilane**
- Anhydrous Toluene
- Acetone, HPLC grade
- Deionized water
- Nitrogen gas
- Staining jars or beakers
- Orbital shaker
- Oven

Methodology:

- Cleaning of Substrates:
 - Place glass slides in a staining jar.
 - Sonicate for 20 minutes in a 2% aqueous solution of a laboratory detergent.
 - Rinse the slides thoroughly with deionized water (10-15 times).
 - Rinse once with acetone.
 - Dry the slides in an oven at 110°C for 15-20 minutes.
- Surface Activation (Optional but Recommended):
 - To enhance the density of hydroxyl groups on the surface, treat the cleaned and dried slides with plasma for 20 minutes. This step increases the efficiency of silanization.

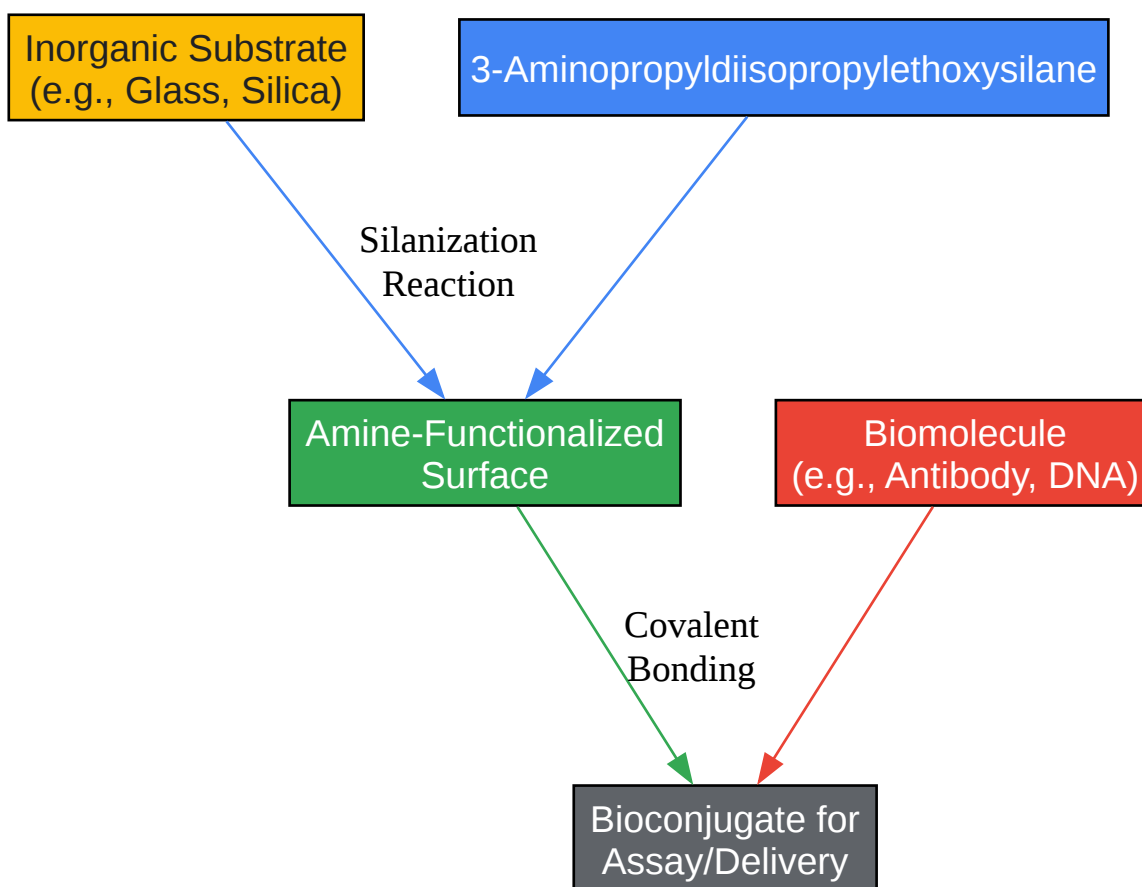
- Preparation of Silanization Solution:
 - In a clean, dry glass container, under a nitrogen atmosphere to minimize moisture, prepare a 2% (v/v) solution of **3-Aminopropyldiisopropylethoxysilane** in anhydrous toluene.
- Silanization Reaction:
 - Immerse the cleaned (and activated) glass slides into the silanization solution.
 - Incubate for 2-4 hours at room temperature with gentle agitation on an orbital shaker.
- Washing:
 - Remove the slides from the silanization solution.
 - Rinse thoroughly with anhydrous toluene to remove any unbound silane.
 - Rinse with acetone.
- Curing:
 - Dry the slides with a gentle stream of nitrogen gas.
 - Cure the slides in an oven at 110°C for 30-60 minutes to promote the formation of stable siloxane bonds with the surface.
- Storage:
 - Store the functionalized slides in a desiccator until further use.

Diagrams



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Caption: Experimental workflow for surface silanization.



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Caption: Logical relationship in surface functionalization.

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